

Mass Spectrometry Fragmentation Pattern of CAS 72727-61-8: A Comparative Guide

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Compound of Interest

Compound Name: 2-(Cyclohexyloxy)-1-methylethyl acetate

CAS No.: 72727-61-8

Cat. No.: B13777608

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Executive Summary

CAS 72727-61-8, chemically identified as **2-(Cyclohexyloxy)-1-methylethyl acetate** (also known as Propylene Glycol Monocyclohexyl Ether Acetate), represents a specialized class of glycol ether acetates used as high-boiling solvents and intermediates in pharmaceutical formulations and coating systems.^{[1][2]}

This guide details the Electron Ionization (EI) fragmentation behavior of CAS 72727-61-8, contrasting it with the industry-standard Propylene Glycol Methyl Ether Acetate (PGMEA).^{[1][2]} The analysis focuses on the diagnostic utility of the cyclohexyl moiety, which imparts a distinct mass spectral signature compared to aliphatic analogs, aiding in precise impurity profiling and residue analysis.^{[1][2]}

Chemical Identity & Structural Context

Feature	Specification
CAS Number	72727-61-8
Chemical Name	2-(Cyclohexyloxy)-1-methylethyl acetate
Molecular Formula	C ₁₁ H ₂₀ O ₃
Molecular Weight	200.28 g/mol
Structure	Cyclohexyl-O-CH ₂ -CH(CH ₃)-O-CO-CH ₃
Key Functional Groups	Secondary Acetate, Ether Linkage, Cyclohexane Ring

Experimental Methodology (GC-MS Protocol)

To obtain reproducible fragmentation data, the following standardized GC-MS protocol is recommended. This method minimizes thermal degradation prior to ionization, ensuring the observed spectrum reflects the intrinsic fragmentation of the molecule.[\[1\]](#)[\[2\]](#)

Instrumental Parameters

- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[1\]](#)[\[2\]](#)
- Source Temperature: 230 °C (Optimized to prevent condensation of high-boiling fragments).
- Transfer Line Temperature: 250 °C.
- Scan Range:m/z 35–300.[\[1\]](#)
- Column: 5% Phenyl-arylène / 95% Dimethylpolysiloxane (e.g., DB-5ms), 30m × 0.25mm ID × 0.25µm film.[\[1\]](#)[\[2\]](#)

Protocol Justification

- 70 eV Energy: Standardizes fragmentation for library matching (NIST/Wiley).[\[1\]](#)[\[2\]](#)
- Inlet Temperature (250 °C): Essential for CAS 72727-61-8 due to its higher boiling point compared to PGMEA, preventing discrimination in the injection port.[\[1\]](#)[\[2\]](#)

Fragmentation Pattern Analysis

Primary Fragmentation Pathway

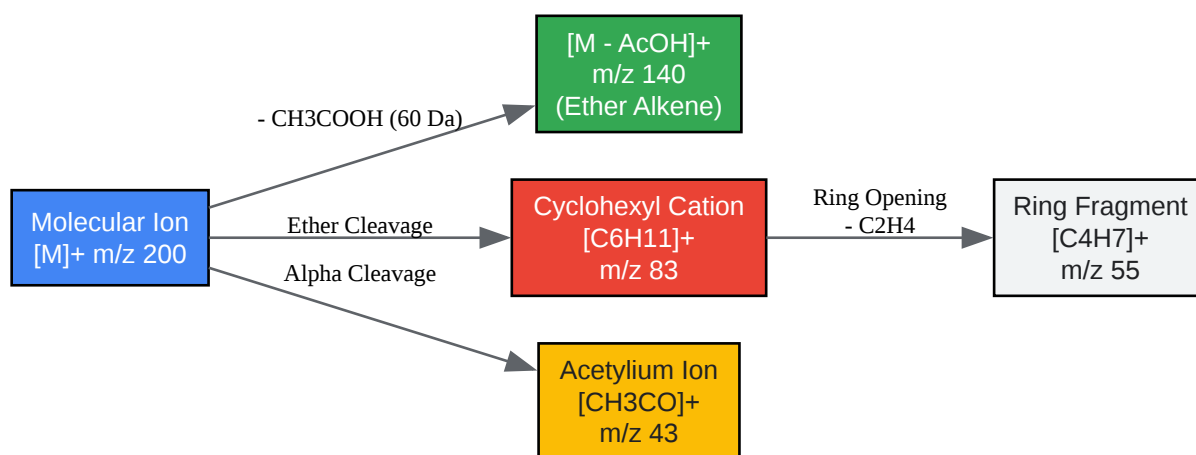
The mass spectrum of CAS 72727-61-8 is dominated by the stability of the cyclohexyl cation and the facile loss of acetic acid, a characteristic behavior of aliphatic acetates.[\[1\]](#)[\[2\]](#)

Key Diagnostic Ions

m/z (Mass-to-Charge)	Ion Identity	Origin / Mechanism	Relative Abundance (Est.)
200		Molecular Ion (Weak/Trace)	< 1%
140		Loss of Acetic Acid (McLafferty-like elimination)	10–20%
83		Cyclohexyl Cation (Base Peak Candidate)	100%
55		Fragmentation of Cyclohexyl Ring	60–80%
43		Acetylium Ion	40–60%

Mechanistic Pathway (DOT Diagram)

The following diagram illustrates the stepwise fragmentation, highlighting the competition between the ether cleavage and acetate elimination.[\[1\]](#)[\[2\]](#)



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Figure 1: Proposed EI fragmentation pathway for CAS 72727-61-8 showing the dominant formation of the cyclohexyl cation.

Comparative Performance: CAS 72727-61-8 vs. PGMEA

In drug development and impurity profiling, distinguishing between solvent residues is critical. [1][2] The table below compares CAS 72727-61-8 with its common analog, Propylene Glycol Methyl Ether Acetate (PGMEA).

Parameter	CAS 72727-61-8 (Cyclohexyl Analog)	PGMEA (Methyl Analog)	Diagnostic Consequence
Molecular Ion	m/z 200	m/z 132	CAS 72727-61-8 is heavier, eluting significantly later in GC. [1] [2]
Base Peak	m/z 83 (Cyclohexyl)	m/z 43 (Acetyl) or 87	The m/z 83 peak is a unique marker for the cyclohexyl group. [1] [2]
Mid-Mass Ions	m/z 55, 67 (Ring fragments)	m/z 72, 58 (Aliphatic ether)	Ring fragments allow detection of 72727-61-8 even in complex backgrounds. [1] [2]
Specificity	High (Unique ring pattern)	Moderate (Common aliphatic ions)	CAS 72727-61-8 is easier to confirm at trace levels due to m/z 83. [1] [2]

Why This Matters

For researchers validating cleaning protocols or analyzing extractables/leachables:

- PGMEA relies heavily on m/z 43, which is prone to interference from ubiquitous background noise (acetates, lipids).[\[1\]](#)[\[2\]](#)
- CAS 72727-61-8 provides a "cleaner" detection window using m/z 83 and m/z 140, offering higher confidence in identification.[\[1\]](#)[\[2\]](#)

References

- United States Patent 5414144A.[\[1\]](#) Propylene glycol cyclohexyl ether derivatives. (Discusses synthesis and characterization via GC-MS). [Link](#)

- National Institute of Standards and Technology (NIST). Mass Spectral Library (NIST23).[1][2] (Reference for standard glycol ether fragmentation rules). [Link](#)
- McLafferty, F. W., & Tureček, F. (1993).[1][2] Interpretation of Mass Spectra (4th ed.).[1][2] University Science Books. (Source for McLafferty rearrangement mechanisms in acetates). [1][2] [Link](#)
- PubChem Database. Compound Summary for CAS 72727-61-8. [Link](#)

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Sources

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- 2. UCSD/CCMS - Spectrum Library [gnps.ucsd.edu]
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